

The Solubility of Isobutyl Isobutyrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Isobutyl isobutyrate*

Cat. No.: *B1662107*

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Introduction

Isobutyl isobutyrate (IBIB) is a colorless liquid with a characteristic fruity odor, identified by the CAS number 97-85-8.[1] It is an ester of isobutanol and isobutyric acid.[2] With a molecular formula of $C_8H_{16}O_2$ and a molecular weight of 144.21 g/mol, this compound is utilized in various industrial applications, including as a flavoring agent, in the manufacturing of insecticides, and notably as a solvent.[3][4][5] Its utility as a solvent is particularly prominent in the coatings industry for nitrocellulose lacquers and thinners, as well as for coatings on plastic substrates.[3] This guide provides a comprehensive overview of the solubility of **isobutyl isobutyrate** in organic solvents, presenting available data, experimental methodologies for solubility determination, and a generalized workflow for such assessments.

Core Physical and Chemical Properties

A foundational understanding of **isobutyl isobutyrate**'s physical properties is essential for comprehending its behavior as a solvent.

Property	Value
Molecular Formula	C8H16O2
Molecular Weight	144.21 g/mol
Boiling Point	147-149 °C
Melting Point	-81 °C
Density	0.855 g/mL at 25 °C
Flash Point	37 °C (98.6 °F)
Water Solubility	1 g/L at 20 °C
LogP	2.511 (estimated)

(Data sourced from various chemical suppliers and databases)

Solubility in Organic Solvents

Isobutyl isobutyrate is generally characterized by its high solubility in a wide array of organic solvents, a property attributable to its ester functionality and the presence of branched alkyl groups. While precise quantitative solubility data at various temperatures is not extensively published in readily available literature, qualitative assessments consistently report its miscibility with common organic solvent classes.

The principle of "like dissolves like" is a reliable predictor of **isobutyl isobutyrate**'s solubility. As a relatively non-polar ester, it is readily miscible with other non-polar and moderately polar solvents.

Solvent Class	Representative Solvents	Qualitative Solubility of Isobutyl Isobutyrate
Alcohols	Methanol, Ethanol, n-Butanol	Soluble/Miscible[3][4][5][6][7][8][9]
Ethers	Diethyl Ether	Soluble/Miscible[2][3][4][7][8][9]
Ketones	Acetone	Soluble/Miscible[5]
Esters	Ethyl Acetate	Expected to be miscible
Hydrocarbons	Heptane, Toluene	Expected to be miscible
Chlorinated Solvents	Dichloromethane	Expected to be miscible
Oils	General Oils	Miscible[1]

Experimental Protocol: Determination of Miscibility and Solubility

For researchers requiring precise solubility data for their specific applications, the following general experimental protocols can be adapted.

Part 1: Qualitative Determination of Miscibility

Objective: To rapidly assess whether **isobutyl isobutyrate** is miscible, partially miscible, or immiscible with a selected organic solvent at ambient temperature.

Materials:

- **Isobutyl isobutyrate** (≥98% purity)
- Selected organic solvents (analytical grade)
- Small glass vials or test tubes with closures
- Calibrated pipettes or graduated cylinders

- Vortex mixer

Procedure:

- Into a clean, dry vial, add 1 mL of the selected organic solvent.
- To the same vial, add 1 mL of **isobutyl isobutyrate**.
- Securely cap the vial and vortex the mixture for 30 seconds.
- Allow the vial to stand undisturbed for at least 5 minutes.
- Visually inspect the mixture against a well-lit background.
 - Miscible: A single, clear, homogeneous phase is observed.
 - Immiscible: Two distinct liquid layers are present.
 - Partially Miscible: The solution appears cloudy or forms an emulsion that may or may not separate over time.

Part 2: Quantitative Determination of Solubility (Gravimetric Method)

Objective: To determine the concentration (e.g., in g/100 mL) of **isobutyl isobutyrate** in a saturated solution of a given organic solvent at a specific temperature.

Materials:

- **Isobutyl isobutyrate** (≥98% purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled water bath or incubator
- Small, sealable flasks or vials
- Magnetic stirrer and stir bars

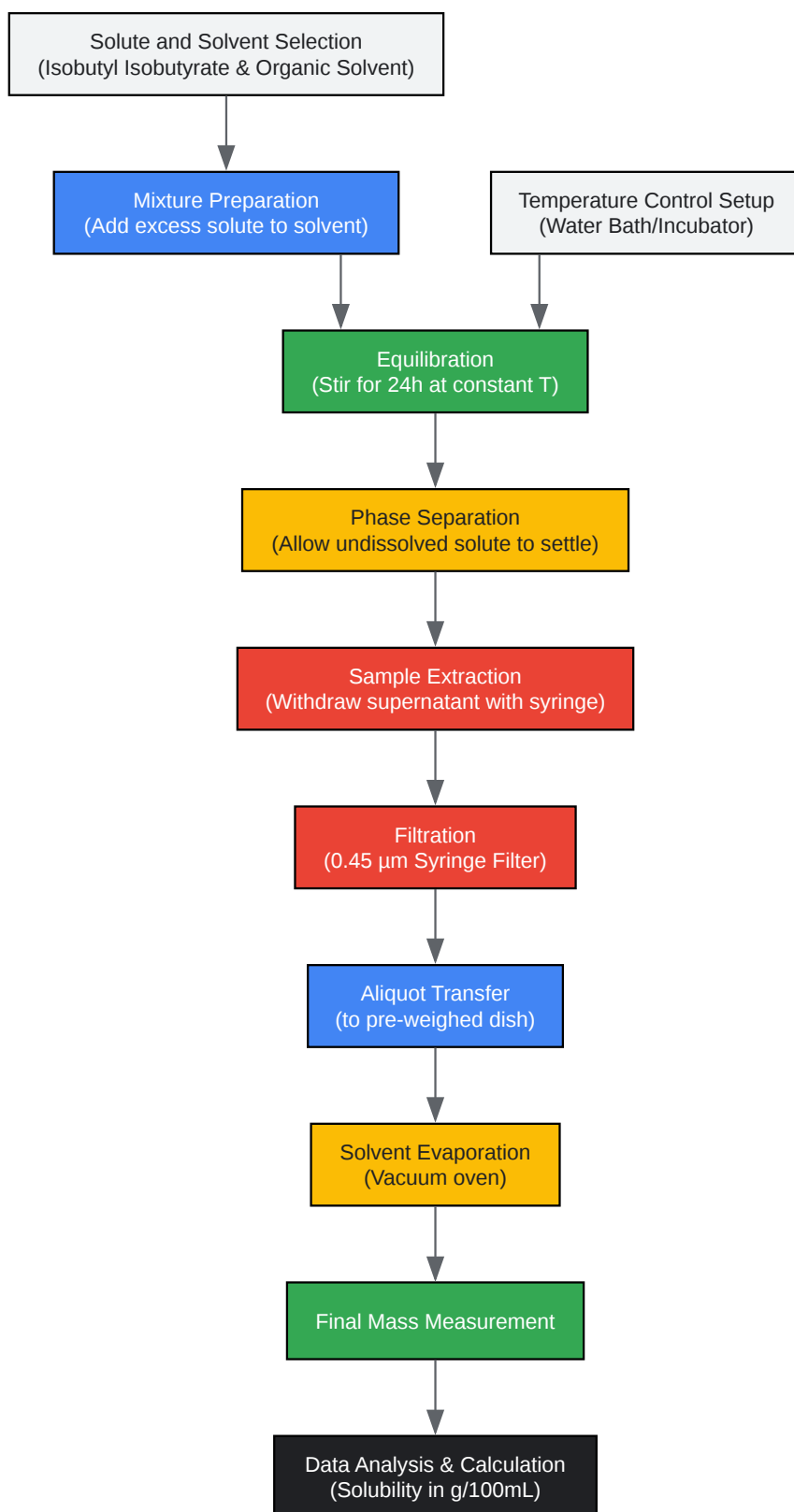
- Analytical balance (readable to 0.1 mg)
- Glass syringes and syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed evaporation dishes or vials
- Vacuum oven or desiccator

Procedure:

- Add an excess amount of **isobutyl isobutyrate** to a known volume or mass of the selected organic solvent in a sealable flask. "Excess" means that undissolved solute is clearly visible.
- Place the flask in the temperature-controlled bath set to the desired experimental temperature.
- Stir the mixture vigorously for a predetermined period (e.g., 24 hours) to ensure equilibrium is reached.
- After stirring, allow the mixture to remain undisturbed at the set temperature for several hours to allow undissolved material to settle.
- Carefully withdraw a known volume of the clear supernatant using a glass syringe, avoiding any undissolved solute.
- Attach a syringe filter to the syringe and dispense the filtered, saturated solution into a pre-weighed evaporation dish. Record the exact volume or mass of the solution transferred.
- Place the evaporation dish in a vacuum oven at a temperature sufficient to evaporate the solvent without significant loss of the less volatile **isobutyl isobutyrate**. Alternatively, use a gentle stream of inert gas or a desiccator.
- Once the solvent has completely evaporated, re-weigh the evaporation dish containing the **isobutyl isobutyrate** residue.
- Calculate the solubility by subtracting the initial weight of the dish from the final weight to determine the mass of dissolved **isobutyl isobutyrate**, and express this relative to the volume of solvent used.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for determining the solubility of a compound like **isobutyl isobutyrate** in an organic solvent.



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Caption: Gravimetric solubility determination workflow.

Conclusion

Isobutyl isobutyrate exhibits broad miscibility with a variety of common organic solvents, making it a versatile component in many formulations. While specific quantitative solubility data is sparse in the public domain, its qualitative solubility in alcohols, ethers, and ketones is well-established. For applications requiring precise solubility values, the experimental protocols outlined in this guide provide a robust framework for their determination. This information is critical for formulation scientists and researchers in optimizing their use of **isobutyl isobutyrate** in diverse chemical systems.

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